

# 4,4'-Sulfonyldibenzoic Acid: A Comprehensive Technical Guide to Health and Safety

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## Compound of Interest

Compound Name: *4,4'-Sulfonyldibenzoic acid*

Cat. No.: *B119912*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides in-depth health and safety information for **4,4'-Sulfonyldibenzoic acid** (CAS No. 2449-35-6), a compound of interest in various research and development applications. The following sections detail its hazardous properties, safe handling procedures, emergency response, and physical and chemical characteristics, supported by standardized experimental protocols.

## Hazard Identification and Classification

**4,4'-Sulfonyldibenzoic acid** is classified as an irritant. It can cause serious eye irritation and may lead to respiratory tract irritation.[\[1\]](#)[\[2\]](#)

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Pictogram:



Signal Word: Warning

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4,4'-Sulfonyldibenzoic acid** is provided below. These characteristics are essential for understanding its behavior under various experimental and storage conditions.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O <sub>6</sub> S
Molecular Weight	306.29 g/mol
Appearance	White to off-white crystalline powder
Melting Point	>350 °C
Boiling Point	590.1 ± 35.0 °C at 760 mmHg (Predicted)
Density	1.509 ± 0.06 g/cm <sup>3</sup> (Predicted)
Solubility	Soluble in Dimethylformamide (DMF)
pKa	3.28 ± 0.10 (Predicted)

## Toxicological Information

While specific toxicological studies on **4,4'-Sulfonyldibenzoic acid** are not readily available in the public domain, the hazard classification indicates potential for eye and respiratory irritation. The experimental protocols for determining such endpoints are standardized.

## Experimental Protocols for Toxicological Assessment

Acute Oral Toxicity (General Protocol based on OECD Guideline 420): This test provides information on the adverse effects of a single oral dose of a substance. In the Fixed Dose Procedure, groups of animals, typically female rats, are dosed in a stepwise manner at fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg).[3][4][5][6][7] The objective is to identify a dose that produces evident toxicity but not mortality. Observations of the animals are made for at

least 14 days, noting any signs of toxicity or mortality.[3][7] This method allows for the classification of the substance according to the Globally Harmonized System (GHS).[3][4]

**Eye Irritation/Corrosion (General Protocol based on OECD Guideline 405):** This in vivo test is designed to assess the potential of a substance to cause eye irritation or corrosion.[8][9][10] A single dose of the test substance is applied to one eye of an experimental animal, usually an albino rabbit, with the untreated eye serving as a control.[8] The eyes are examined at specific intervals (1, 24, 48, and 72 hours) and the degree of irritation to the cornea, iris, and conjunctiva is scored. The reversibility of any observed effects is also evaluated over a period of up to 21 days. To minimize animal distress, a weight-of-the-evidence analysis and in vitro testing are recommended before conducting in vivo studies.[8][11]

**Skin Irritation (General Protocol based on OECD Guideline 439):** This in vitro method utilizes a reconstructed human epidermis (RhE) model to identify skin irritants.[12][13][14][15] The test substance is applied topically to the tissue surface. After a defined exposure period, the cell viability of the epidermis is measured, typically using an MTT assay.[12] A substance is identified as an irritant if the tissue viability is reduced below a certain threshold (e.g.,  $\leq 50\%$ ) compared to a negative control.[12] This method is a validated alternative to in vivo rabbit skin irritation tests.[14]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize exposure and ensure laboratory safety.

### Handling:

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE).

### Storage:

- Keep the container tightly closed.
- Store in a dry, cool, and well-ventilated place.
- Store locked up.

## Personal Protective Equipment (PPE)

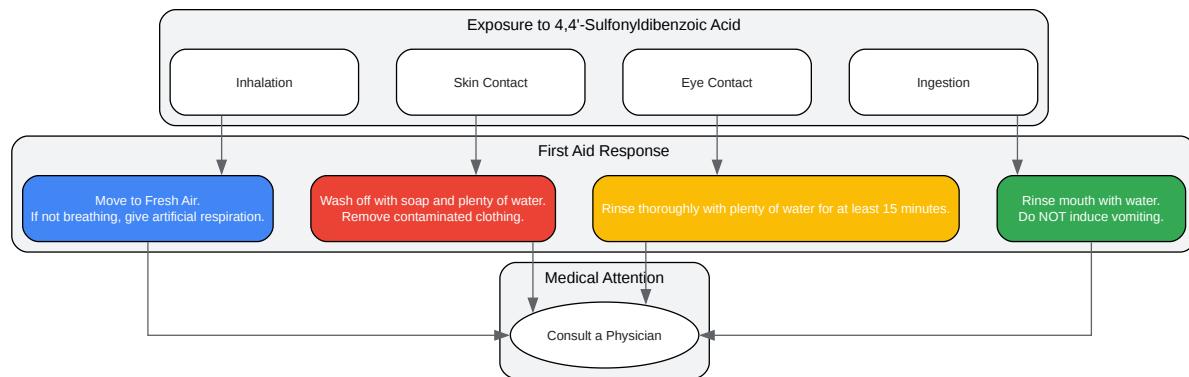
The following personal protective equipment is recommended when handling **4,4'-Sulfonyldibenzoic acid**:

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Impervious clothing should be worn where there is a risk of significant exposure.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 or equivalent particulate respirator should be used.

## Emergency Procedures

### First Aid Measures

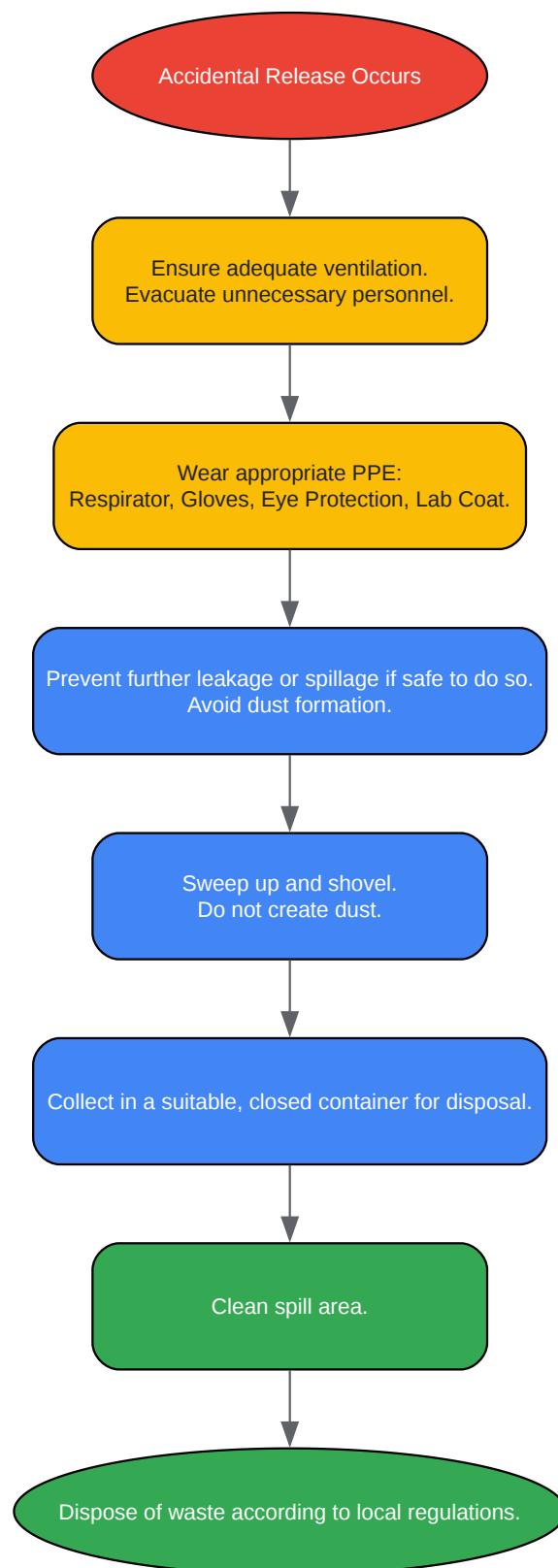
A systematic approach to first aid is essential in case of accidental exposure.

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### First Aid Procedures for Exposure

## Accidental Release Measures

In the event of a spill, follow a structured response to contain and clean up the material safely.



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### Accidental Release Response Workflow

Environmental Precautions: Do not let the product enter drains.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce hazardous gases such as carbon oxides and sulfur oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Ecotoxicological Information

Specific ecotoxicity data for **4,4'-Sulfonyldibenzoic acid** is limited. However, as with any chemical, release into the environment should be avoided. The principles for assessing aquatic toxicity are outlined below.

## Experimental Protocols for Ecotoxicity Assessment

Acute Toxicity to Fish (General Protocol based on OECD Guideline 203): This test determines the concentration of a chemical that is lethal to 50% of a test fish population (LC50) over a 96-hour period.<sup>[16]</sup> Fish are exposed to various concentrations of the substance in water, and mortality is recorded.

Acute Immobilisation Test for Daphnia (General Protocol based on OECD Guideline 202): This test measures the concentration at which 50% of the Daphnia magna (a small crustacean) are immobilized (EC50) after a 48-hour exposure.<sup>[16]</sup> This provides an indication of acute toxicity to aquatic invertebrates.

Biodegradability: Information on the biodegradability of **4,4'-Sulfonyldibenzoic acid** is not readily available. Studies would be required to determine its persistence in the environment.

Bioaccumulation: The potential for this compound to bioaccumulate in organisms is also not well-documented. This would typically be assessed by determining its octanol-water partition coefficient (Log Kow) and, if necessary, conducting bioaccumulation studies in aquatic organisms.

## Disposal Considerations

Dispose of **4,4'-Sulfonyldibenzoic acid** and its containers in accordance with local, regional, and national regulations. Waste material should be handled by a licensed professional waste disposal service.

This guide is intended for informational purposes only and should not be substituted for a comprehensive risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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